NB-598 Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*NB-598 hydrochloride*
CAS No.:	*136719-25-0*
Cat. No.:	*B1662855*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **NB-598 hydrochloride**, a potent and competitive inhibitor of squalene epoxidase. The information contained herein is intended to support research and development efforts in the fields of cholesterol biosynthesis, metabolic disorders, and oncology.

Core Physical and Chemical Properties

NB-598 hydrochloride is the salt form of (E)-N-ethyl-N-(6,6-dimethyl-2-hepten-4-ynyl)-3-((3,3'-bithiophen-5-yl)methoxy)benzenemethanamine. While specific data for the hydrochloride salt is limited in publicly available literature, the properties of the free base, NB-598, are well-documented and provide a strong foundation for understanding the characteristics of its hydrochloride counterpart.

Table 1: Physical and Chemical Properties of NB-598

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Property	Value	Reference
Molecular Formula	C27H31NOS2	[1]
Molecular Weight	449.67 g/mol	[1]
Appearance	Oily (free amine)	[2]
Purity	≥98.69% (commercially available)	[3]

Table 2: Solubility of NB-598

Solvent	Solubility	Reference
DMSO	90 mg/mL (200.14 mM)	[1]
Ethanol	5-22 mg/mL	[1]
Water	Insoluble	[1]

Note: The hydrochloride salt form is generally expected to exhibit increased aqueous solubility compared to the free base. For in vivo studies, formulations of NB-598 have been prepared as a suspended solution in 10% DMSO and 90% (20% SBE-β-CD in Saline) at a concentration of 2.5 mg/mL, or as a clear solution in 10% DMSO and 90% Corn Oil at ≥ 2.5 mg/mL[3].

Storage and Stability:

NB-598 powder is stable for up to 3 years when stored at -20°C. Stock solutions in DMSO can be stored for up to 1 year at -80°C and for 1 month at -20°C. It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles[1].

Mechanism of Action: Inhibition of Squalene Epoxidase

NB-598 is a potent and competitive inhibitor of squalene epoxidase (also known as squalene monooxygenase), a key enzyme in the cholesterol biosynthesis pathway.[4][5] This enzyme catalyzes the conversion of squalene to 2,3-oxidosqualene.[6] By inhibiting this step, NB-598

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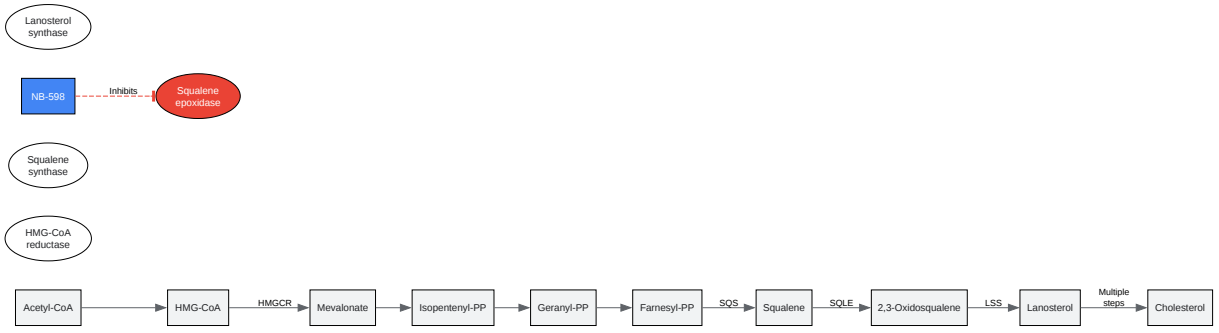
effectively blocks the downstream synthesis of cholesterol.[4] This inhibition leads to an accumulation of squalene within cells.[4]

The inhibition of cholesterol synthesis by NB-598 triggers a feedback mechanism, leading to an increase in the activity of HMG-CoA reductase and the expression of the LDL receptor.[5] However, the increase in HMG-CoA reductase activity is less pronounced compared to that induced by statins, as NB-598 does not affect the synthesis of non-sterol derivatives of mevalonate that are involved in the post-transcriptional regulation of HMG-CoA reductase.[5]

Furthermore, NB-598 has been shown to suppress the secretion of cholesterol and triacylglycerol from HepG2 cells, which is associated with a reduction in apolipoprotein B secretion.[6] This suggests that NB-598's hypolipidemic effect may involve both the inhibition of cholesterol synthesis and the suppression of lipoprotein secretion.[6]

Below is a diagram illustrating the cholesterol biosynthesis pathway and the point of inhibition by NB-598.



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Cholesterol biosynthesis pathway showing inhibition by NB-598.

Experimental Protocols

Synthesis of NB-598 Hydrochloride

A synthesis route for a structurally related compound provides a likely pathway for the synthesis of NB-598 and its subsequent conversion to the hydrochloride salt.[2] The synthesis involves a palladium-catalyzed cross-coupling reaction.

Step 1: Synthesis of the Free Base (NB-598)

- To a solution of (E)-N-(3-chloro-2-propenyl)-N-ethyl-3-((3,3'-bithiophen-5-yl)methoxy)benzenemethanamine in tetrahydrofuran, add copper (I) iodide, palladium acetate, and triphenylphosphine.
- Under ice cooling, add n-butylamine and tert-butylacetylene.
- Stir the mixture at room temperature for 24 hours.
- Concentrate the reaction mixture under reduced pressure.
- Purify the residue by silica gel chromatography (eluent: n-hexane/ethyl acetate gradient) to obtain NB-598 as an oily free amine.[2]

Step 2: Formation of the Hydrochloride Salt

- Dissolve the purified NB-598 free base in a suitable protic solvent (e.g., isopropanol).
- Add a solution of hydrogen chloride in an organic solvent (e.g., HCl in diethyl ether or isopropanol) dropwise with stirring.
- Allow the hydrochloride salt to crystallize.
- Collect the crystals by filtration, wash with a cold solvent, and dry under vacuum.

In Vitro Squalene Epoxidase Inhibition Assay

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This protocol provides a general framework for assessing the inhibitory activity of **NB-598 hydrochloride** against squalene epoxidase. The assay typically utilizes a microsomal fraction from a cell line expressing the enzyme, such as HepG2 cells.[4][7]

Materials:

- Microsomal fraction from HepG2 cells
- **NB-598 hydrochloride** stock solution (in DMSO)
- Squalene substrate
- NADPH
- FAD
- Assay buffer (e.g., potassium phosphate buffer, pH 7.4)
- Scintillation fluid
- [14C]-labeled squalene (for radiometric detection) or a suitable fluorescent probe

Procedure:

- Microsome Preparation: Prepare microsomes from HepG2 cells using standard differential centrifugation methods.
- Reaction Mixture Preparation: In a microcentrifuge tube, prepare the reaction mixture containing assay buffer, NADPH, FAD, and the microsomal preparation.
- Inhibitor Addition: Add varying concentrations of **NB-598 hydrochloride** (or vehicle control) to the reaction mixtures and pre-incubate for a specified time (e.g., 15 minutes) at 37°C.
- Initiation of Reaction: Initiate the enzymatic reaction by adding the squalene substrate (containing a tracer amount of [14C]-squalene).
- Incubation: Incubate the reaction mixtures at 37°C for a defined period (e.g., 30 minutes).

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- Termination of Reaction: Stop the reaction by adding a quenching solution (e.g., a mixture of chloroform and methanol).
- Extraction: Extract the lipids from the reaction mixture.
- Analysis: Analyze the amount of product (2,3-oxidosqualene) formed. For radiometric assays, this can be done by separating the lipids using thin-layer chromatography (TLC) and quantifying the radioactivity of the product spot using a scintillation counter.
- Data Analysis: Calculate the percentage of inhibition for each concentration of **NB-598 hydrochloride** and determine the IC50 value by fitting the data to a dose-response curve.

Below is a diagram illustrating a general workflow for evaluating squalene epoxidase inhibitors.

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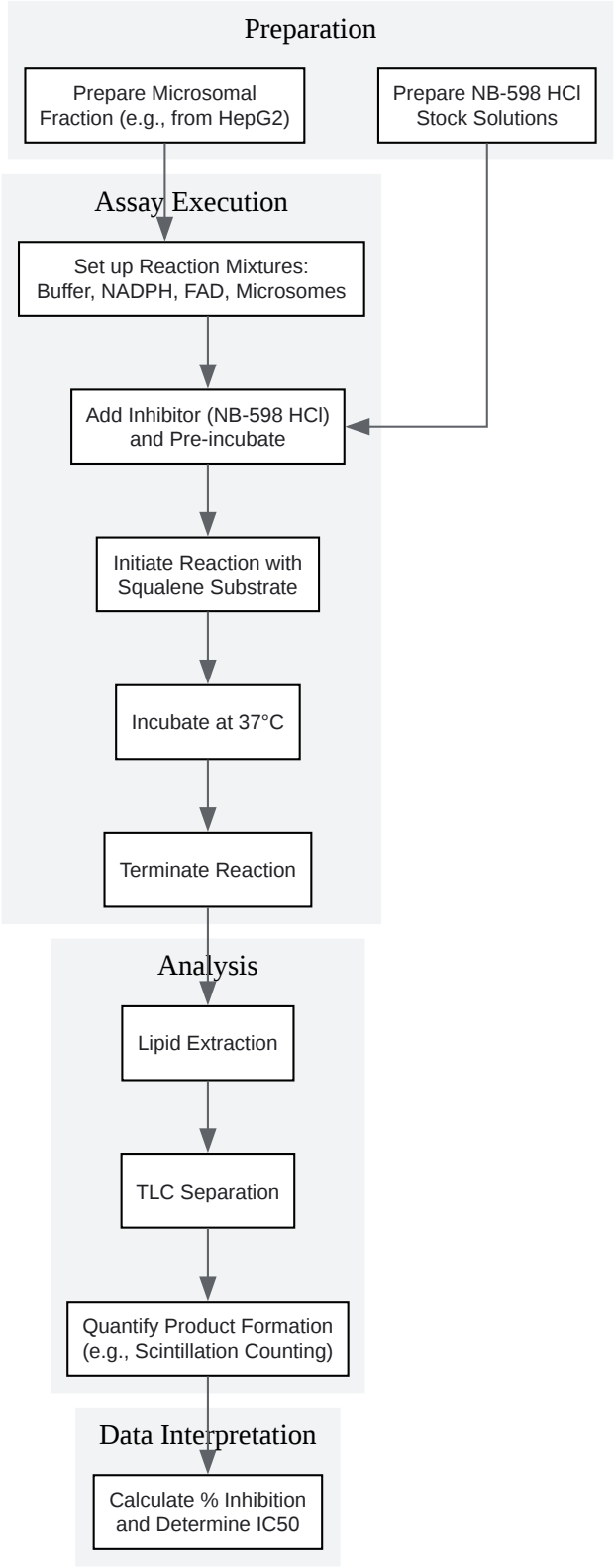

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Workflow for in vitro squalene epoxidase inhibition assay.

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Conclusion

NB-598 hydrochloride is a valuable research tool for studying cholesterol metabolism and for the development of novel therapeutics targeting squalene epoxidase. This guide provides a comprehensive summary of its known physical and chemical properties, mechanism of action, and relevant experimental protocols to facilitate its use in a research setting. Further characterization of the hydrochloride salt, particularly its crystallographic and detailed solubility properties, would be beneficial for the scientific community.

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